Comparative Guide: Structure-Activity Relationship of "2-(Pyrimidin-2-ylamino)ethanol" Analogs

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Compound of Interest	
Compound Name:	*2-(Pyrimidin-2-ylamino)ethanol*
CAS No.:	*1742-25-2*
Cat. No.:	*B162686*

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Executive Summary & Pharmacophore Analysis

Content Type: Technical Comparison Guide Primary Audience: Medicinal Chemists, Lead Optimization Scientists Core Motif:**2-(Pyrimidin-2-ylamino)ethanol** (Structure: Pyrimidine ring substituted at C2 with an aminoethanol group).

The **2-(Pyrimidin-2-ylamino)ethanol** moiety represents a privileged scaffold in modern drug discovery, serving as a critical "hinge-binding" or "solvent-front" element in kinase inhibitors (e.g., Dasatinib analogs) and a metabolic stability handle in GPCR agonists (e.g., GPR119). This guide objectively compares the performance of analogs where this specific ethanolamine tail is modified to optimize potency (IC50/EC50), solubility (LogD), and metabolic stability (Microsomal Clearance).

The Pharmacophore Logic

In kinase inhibition, the 2-aminopyrimidine core typically functions as the ATP-mimetic hinge binder (forming H-bonds with the backbone of the kinase hinge region). The ethanol side chain

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(hydroxyethyl) plays two distinct roles depending on the target:

- Solvent Interaction: It extends into the solvent front, improving water solubility and reducing lipophilicity (lowering LogP).
- Specific H-Bonding: The terminal hydroxyl group can act as a hydrogen bond donor/acceptor to specific residues (e.g., Glu/Asp) near the active site entrance.

Comparative Performance Analysis

Case Study A: PLK4 Kinase Inhibitors (Oncology)

Context: In the development of Polo-like Kinase 4 (PLK4) inhibitors for breast cancer, the 2-aminopyrimidine core is essential. The ethanolamine tail is often rigidified or extended to improve selectivity.

Comparative Data: Hydrophilic Tail Optimization Source: Derived from optimization studies of aminopyrimidine derivatives (e.g., Compound 8h series).

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Compound Analog	R-Group Modification (Tail)	PLK4 IC50 (μM)	T1/2 (Liver Microsomes)	Mechanism of Action Note
Analog 3r (Baseline)	2-morpholinoethyl	0.0174	< 60 min	Baseline hinge binder; moderate metabolic stability.
Analog 3b	2-(piperidin-1-yl)ethyl	0.0312	< 45 min	Increased lipophilicity reduced potency; steric clash in solvent front.
Analog 8h (Optimized)	Chain-linked Hydrophilic Fragment	0.0067	> 145 min	Best in Class. Dual H-bond interaction maintained; improved metabolic stability.

Key Insight: Replacing the flexible ethanol chain with a rigidified or specific chain-linked hydrophilic fragment (Analog 8h) resulted in a 2.6-fold increase in potency and significantly extended metabolic half-life compared to the baseline morpholino-ethanol analog.

Case Study B: GPR119 Agonists (Metabolic Disease)

Context: For Type 2 Diabetes targets (GPR119), the 2-aminopyrimidine scaffold is optimized to reduce clearance while maintaining agonism.[1]

Comparative Data: Conformational Restriction Source: Optimization of furo[3,2-d]pyrimidines.

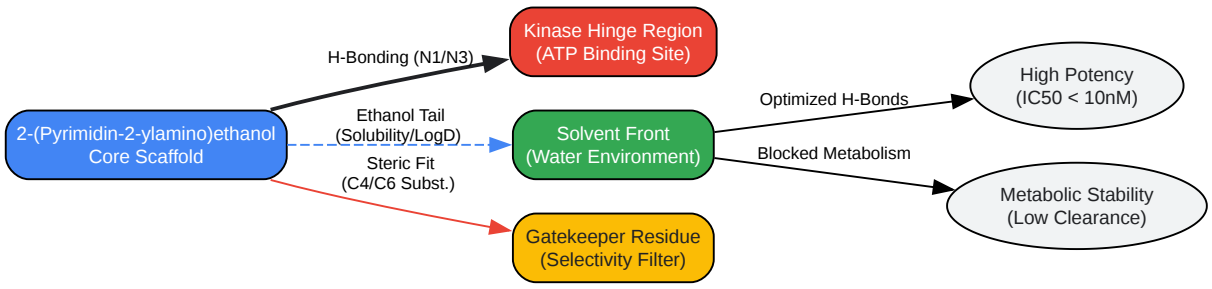
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Compound Analog	Structural Modification	GPR119 EC50 (nM)	Oral Glucose Tolerance (AUC Reduction)
Compound 4	Flexible H-bond (F...H-N)	129 nM	N/A (Poor exposure)
Compound 12	Covalent C-C Restriction	53 nM	Moderate
Compound 26	Optimized Pyrimidine Core	42 nM	33% Reduction (10 mg/kg)

Key Insight: In GPCRs, the flexibility of the ethanolamine tail can be a liability. Constraining the conformation (Compound 12/26) improves potency by lowering the entropic penalty of binding, a strategy superior to the flexible 2-aminoethanol chain alone.

Mechanistic Visualization (Signaling & SAR Logic)

The following diagram illustrates the critical interactions of the 2-aminopyrimidine-ethanol scaffold within a typical Kinase ATP-binding pocket.



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Caption: Interaction map of the 2-aminopyrimidine ethanol scaffold. The ethanol tail targets the solvent front to modulate solubility and metabolic stability.

Experimental Protocol: Synthesis & Validation

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Objective: Synthesis of 2-((2-aminopyrimidin-4-yl)amino)ethanol analogs via Nucleophilic Aromatic Substitution (SnAr). Scope: This protocol is the industry standard for generating libraries of these analogs for SAR screening.

Phase 1: General Synthesis Workflow

Reagents: 2,4-Dichloropyrimidine (Starting Material), Aminoethanol derivative, Diisopropylethylamine (DIPEA), n-Butanol.

- Activation: Dissolve 2,4-dichloropyrimidine (1.0 eq) in n-Butanol (0.5 M concentration).
- Nucleophilic Attack (C4): Add the specific amine tail (e.g., ethanolamine or morpholino-ethylamine) (1.1 eq) and DIPEA (2.5 eq).
  - Critical Step: The C4 position is more electrophilic than C2. Conduct reaction at 0°C to RT to ensure regioselectivity for C4 substitution first.
- Displacement (C2): To introduce the second amine (if creating a bis-amino analog), heat the reaction to 80-100°C for 4-12 hours.
- Workup: Remove solvent in vacuo. Redissolve in EtOAc, wash with NaHCO3 (sat) and Brine.
- Purification: Flash chromatography (MeOH/DCM gradient 0-10%).

Phase 2: Biological Validation (Kinase Assay)

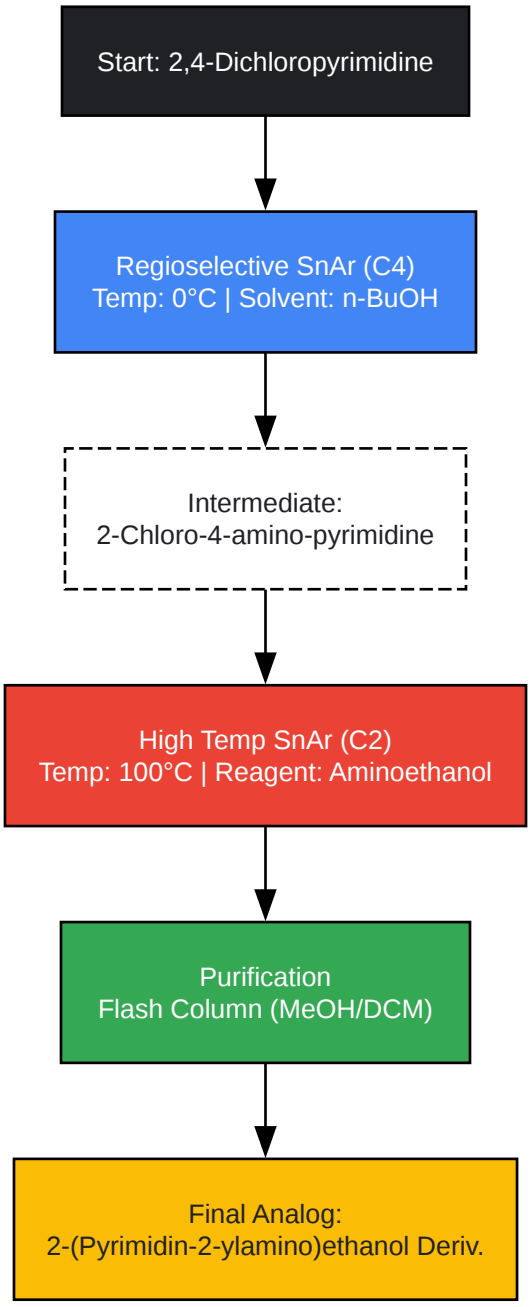
Assay Type: FRET-based Enzymatic Assay (e.g., LanthaScreen).

- Preparation: Dilute compounds in 100% DMSO (3-fold serial dilutions).
- Incubation: Mix Kinase (e.g., PLK4, 5 nM final), Fluorescent Tracer (ATP mimic), and Compound in assay buffer.
- Equilibration: Incubate at RT for 60 minutes (dark).
- Readout: Measure TR-FRET signal (Ex 340nm / Em 495nm & 520nm).

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- Calculation: Fit data to sigmoidal dose-response curve to derive IC50.
    - Self-Validation Check: Include Staurosporine or Dasatinib as a positive control. If Control IC50 deviates >2-fold from historical mean, reject plate.

Synthesis Workflow Diagram



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Caption: Step-wise synthetic route for generating regioselective 2-aminopyrimidine ethanol analogs.

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